

# 1,7-Diepi-8,15-cedranediol: A Review of a Promising Natural Sesquiterpenoid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,7-Diepi-8,15-cedranediol

Cat. No.: B1162594

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## Introduction

**1,7-Diepi-8,15-cedranediol** is a naturally occurring sesquiterpenoid diol belonging to the cedrane family of natural products.[1] With the chemical formula  $C_{15}H_{26}O_2$  and a molecular weight of 238.37 g/mol, this compound has been identified as a constituent of several plant species, including *Platycladus orientalis* (Oriental thuja), *Tiliacora triandra*, and *Origanum vulgare* (oregano). Its complex tricyclic structure has drawn interest for its potential biological activities, including antimicrobial, anti-inflammatory, and insect-repellent properties. This technical guide provides a comprehensive review of the currently available scientific literature on **1,7-Diepi-8,15-cedranediol**, summarizing its known properties and highlighting areas for future research.

## Physicochemical Properties

While detailed experimental data is limited in the publicly available literature, some basic physicochemical properties of **1,7-Diepi-8,15-cedranediol** have been reported.

Property	Value	Source
Molecular Formula	C15H26O2	Smolecule
Molecular Weight	238.37 g/mol	Smolecule
CAS Number	40768-81-8	Smolecule

## Spectroscopic Data

Detailed spectroscopic data, such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are essential for the unambiguous identification and structural elucidation of natural products. Although the literature indicates that **1,7-Diepi-8,15-cedranediol** has been identified using these techniques, specific datasets are not readily available in published papers. One source mentions that infrared spectroscopy of **1,7-Diepi-8,15-cedranediol** reveals characteristic absorption bands for hydroxyl (O-H) stretching vibrations in the 3300-3400  $\text{cm}^{-1}$  region and C-O stretching vibrations between 1050-1150  $\text{cm}^{-1}$ .<sup>[1]</sup>

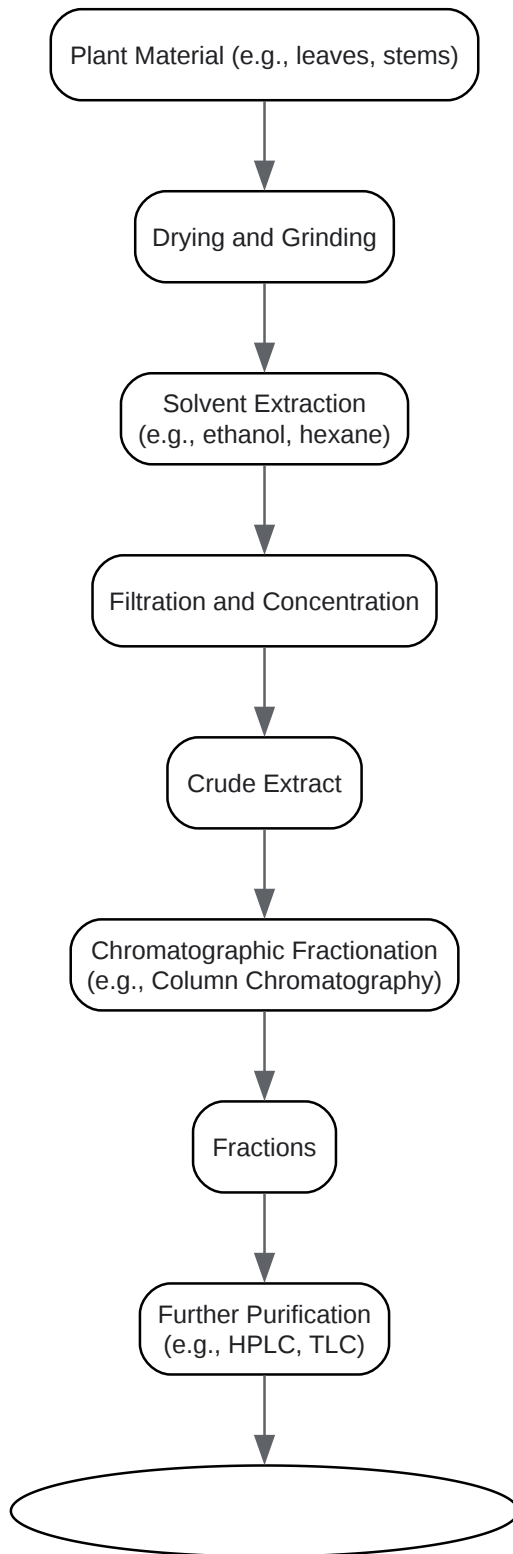
## Isolation Methodologies

The primary method for obtaining **1,7-Diepi-8,15-cedranediol** is through extraction from its natural plant sources.

## General Experimental Workflow for Isolation

The following diagram outlines a general workflow for the isolation of sesquiterpenoids from plant material. It is important to note that a specific, detailed protocol for the isolation of **1,7-Diepi-8,15-cedranediol** has not been found in the reviewed literature.

## General Isolation Workflow

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Caption: A generalized workflow for the isolation of sesquiterpenoids from plant sources.

## Biological Activity

Preliminary research suggests that **1,7-Diepi-8,15-cedranediol** may possess a range of biological activities. However, it is crucial to note that most of the available data pertains to crude extracts of the plants containing this compound, and specific activity data for the purified **1,7-Diepi-8,15-cedranediol** is largely absent from the literature.

## Antimicrobial Activity

Extracts of plants known to contain **1,7-Diepi-8,15-cedranediol** have shown activity against various bacterial and fungal strains.<sup>[1]</sup> However, no specific minimum inhibitory concentration (MIC) or other quantitative antimicrobial data for the isolated compound has been reported.

## Anti-inflammatory Activity

The potential anti-inflammatory properties of **1,7-Diepi-8,15-cedranediol** are an area of interest. Studies on extracts from *Tiliacora triandra* have demonstrated anti-inflammatory effects, but the contribution of **1,7-Diepi-8,15-cedranediol** to this activity has not been individually assessed.

## Insect Repellent Activity

As a component of cedarwood oil, **1,7-Diepi-8,15-cedranediol** is suggested to contribute to the oil's known insect-repellent properties. The mechanism is thought to involve interference with insect chemosensory pathways.<sup>[1]</sup>

## Signaling Pathways and Mechanism of Action

Currently, there is no information available in the scientific literature regarding the specific signaling pathways modulated by **1,7-Diepi-8,15-cedranediol** or its detailed mechanism of action for any of its potential biological activities. This represents a significant knowledge gap and a key area for future research.

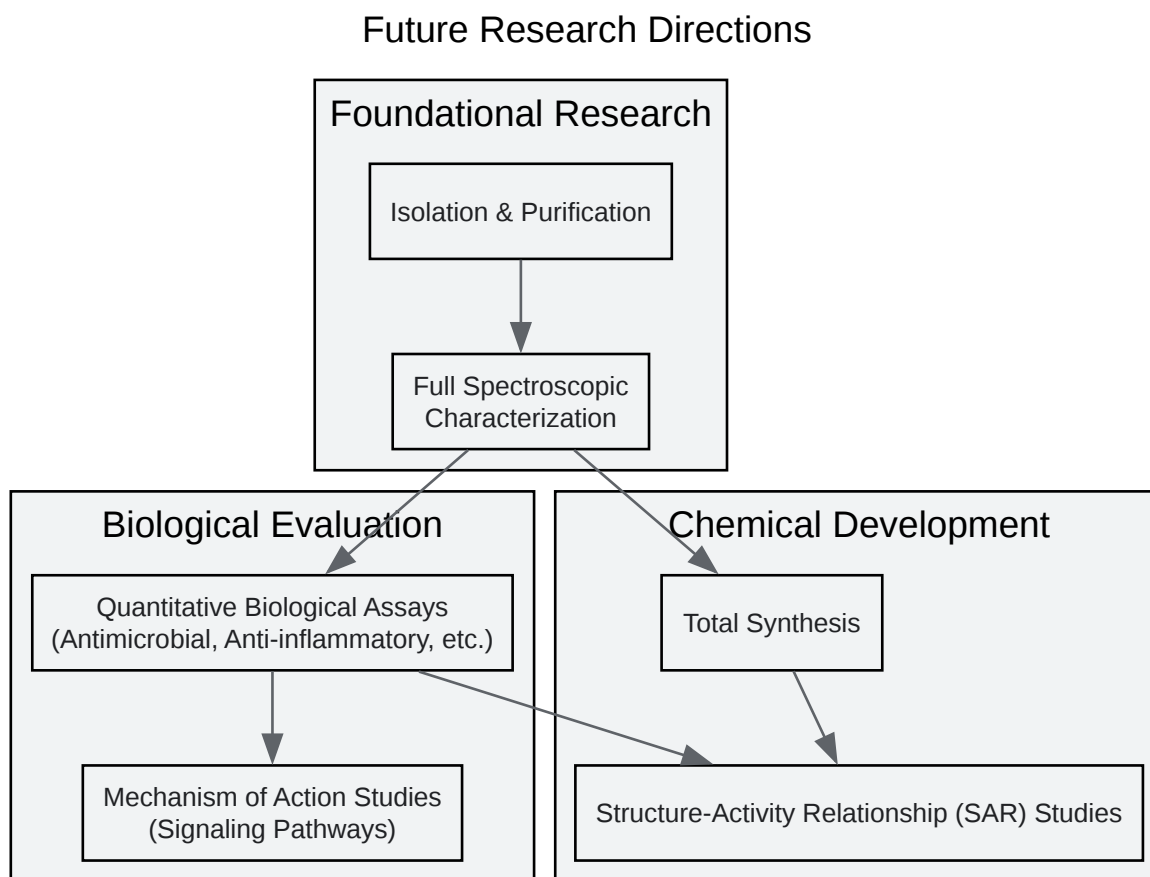
## Conclusion and Future Directions

**1,7-Diepi-8,15-cedranediol** is a structurally interesting natural product with potential therapeutic applications. However, the current body of scientific literature is insufficient to

provide a comprehensive understanding of its properties and biological activities. Key areas that require further investigation include:

- **Isolation and Structural Elucidation:** A detailed, peer-reviewed publication reporting the complete spectroscopic data ( $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, MS, IR) is necessary for the unambiguous confirmation of its structure.
- **Quantitative Biological Evaluation:** Rigorous testing of the purified compound is required to determine its specific biological activities, including IC<sub>50</sub> or MIC values for its antimicrobial and anti-inflammatory effects.
- **Mechanism of Action Studies:** Research into the molecular targets and signaling pathways affected by **1,7-Diepi-8,15-cedranediol** is essential to understand its mode of action.
- **Synthesis:** The development of a synthetic route to **1,7-Diepi-8,15-cedranediol** would enable the production of larger quantities for in-depth biological studies and the generation of analogues for structure-activity relationship (SAR) studies.

The logical progression of research in this area is depicted in the following diagram:



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Caption: A flowchart outlining the necessary future research steps for **1,7-Diepi-8,15-cedranediol**.

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## References

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